Advanced Characterization Guide: FTIR Profiling of 5-Methoxypyrimidine-4(3H)-thione

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Compound of Interest

Compound Name:	*5-Methoxypyrimidine-4(3H)-thione*
CAS No.:	*51793-91-0*
Cat. No.:	*B1419515*

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Executive Summary & Application Context

5-Methoxypyrimidine-4(3H)-thione is a critical heterocyclic scaffold in medicinal chemistry, serving as a precursor for antiviral and anticancer agents. Its structural integrity hinges on the thione-thiol tautomerism, a phenomenon where the molecule equilibrates between the stable thione (C=S) form and the thiol (C-SH) form.

This guide provides a rigorous spectral analysis of the compound, distinguishing it from its oxygenated analogue (5-methoxypyrimidine-4(3H)-one) and its thiol tautomer. By focusing on the fingerprint vibrational modes, we establish a self-validating protocol for confirming identity and purity.

The Tautomeric Reality: Thione vs. Thiol

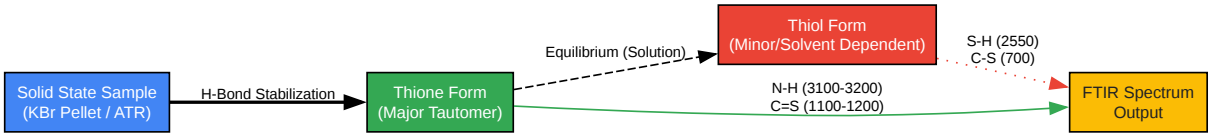
Before interpreting the spectrum, one must understand the physical state of the analyte. In the solid state (crystalline powder), **5-Methoxypyrimidine-4(3H)-thione** exists predominantly in the thione form. This is stabilized by intermolecular hydrogen bonding (N-H···S).

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- Thione Form (Dominant in Solid/Polar Solvents): Characterized by N-H stretch and C=S stretch.
- Thiol Form (Trace/Non-polar Solvents): Characterized by S-H stretch and C-S single bond stretch.

Critical Insight: If your FTIR spectrum exhibits a sharp peak around 2500–2600 cm^{-1} (S-H stretch), your sample may have degraded, oxidized to a disulfide, or is being measured in a non-polar solvent matrix that favors the thiol form. A pure solid sample should lack this S-H peak.

Visualization: Tautomeric Equilibrium & Analytical Workflow



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Figure 1: Analytical workflow depicting the dominance of the Thione tautomer in solid-state FTIR analysis.

Experimental Protocol: Ensuring Spectral Fidelity

To obtain the characteristic peaks listed below, the following protocol is recommended to minimize tautomeric shifting or oxidation.

Method A: KBr Pellet (Gold Standard for Resolution)

- Ratio: Mix 2 mg of **5-Methoxypyrimidine-4(3H)-thione** with 200 mg of spectroscopic grade KBr (dry).
- Grinding: Grind gently in an agate mortar. Warning: Excessive grinding energy can induce local heating, potentially altering the crystal lattice or tautomeric ratio.

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- Compression: Press at 10 tons for 2 minutes under vacuum to remove water vapor.
- Measurement: Scan from 4000 to 400 cm^{-1} with a resolution of 2 cm^{-1}.

Method B: ATR (Attenuated Total Reflectance)

- Best for: Rapid purity checks.
- Note: Ensure the crystal (Diamond/ZnSe) is clean. The high refractive index of sulfur-compounds can sometimes lead to peak distortions; apply baseline correction if necessary.

Characteristic Peak Assignments (The Guide)

The following table synthesizes experimental data from analogous pyrimidine-thiones and methoxylated heterocycles.

Table 1: FTIR Fingerprint of **5-Methoxypyrimidine-4(3H)-thione**

Functional Group	Wavenumber (cm^{-1})	Intensity	Vibrational Mode Assignment	Mechanistic Insight
N-H (Ring)	3100 – 3250	Medium, Broad	Stretching (νN-H)	The "Thione Flag." Broadening indicates strong intermolecular H-bonding (N-H···S). Absence suggests thiol conversion.
C-H (Aromatic)	3000 – 3100	Weak	Stretching (νC-H)	Typical heteroaromatic C-H vibration at the C2 and C6 positions.
C-H (Methoxy)	2850 – 2960	Weak/Medium	Stretching (νC-H_3)	Characteristic methyl group vibrations (asymmetric & symmetric). Differentiates from non-alkylated analogs.
C=N / C=C	1580 – 1620	Strong	Ring Stretching	Skeletal vibrations of the pyrimidine ring. Often appears as a doublet.
C=S (Thione)	1180 – 1220	Strong	Stretching (νC=S)	The Diagnostic Peak. Often coupled with C-N vibrations.

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				Differentiates thione from the carbonyl (C=O) of the oxygen analog.
C-O-C	1230 – 1260	Strong	Asym. Stretching	Aryl-alkyl ether bond. Note: Can overlap with the C=S region; look for the doublet pattern.
C=S (Low Freq)	750 – 850	Medium	Breathing/Bending	A secondary confirmation band for the C=S group, often coupled with ring breathing modes.

Comparative Analysis: Thione vs. Alternatives

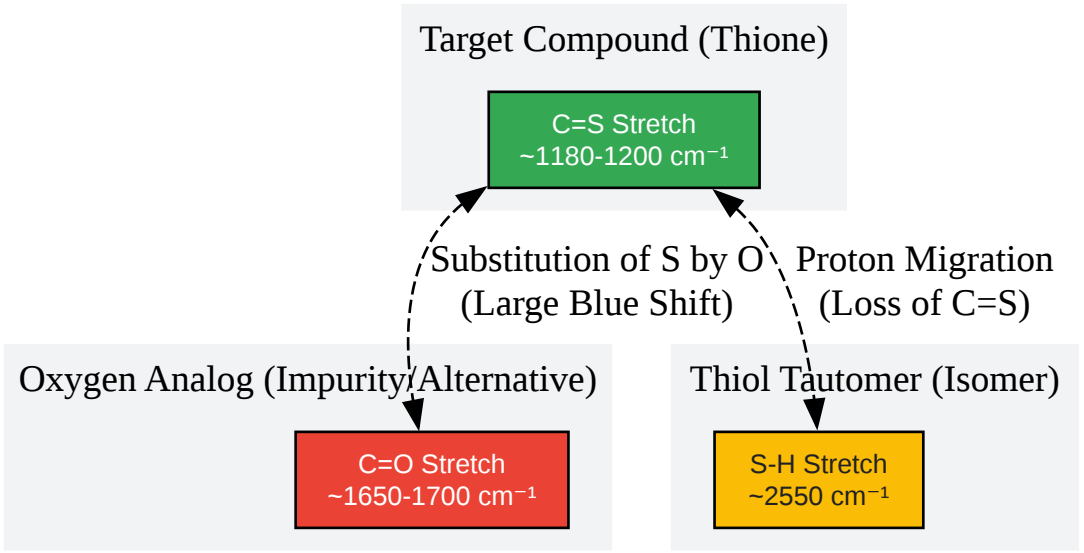
In drug development, verifying that you have synthesized the thione (S) rather than the one (O) or the thiol (SH) is crucial. Use this comparison matrix for rapid validation.

Table 2: Spectral differentiation of Analogues

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Feature	Target: Thione **(C=S)**	Alternative: Oxygen Analog **(C=O)**	Alternative: Thiol Tautomer **(C-SH)**
Carbonyl/Thione Region	1180–1220 cm^{-1} (C=S)	1650–1700 cm^{-1} (C=O)	No strong C=S or C=O band.
High Frequency Region	3100–3250 cm^{-1} (N-H)	3100–3250 cm^{-1} (N-H)	~2550 cm^{-1} (S-H) weak/sharp.
Fingerprint Region	Strong bands at ~1200 (C=S/C-O)	Strong bands at ~1250 (C-O) only	C-S stretch at ~700 cm^{-1} (weak).
Visual Indication	Yellow/Orange Crystalline Solid	White/Colorless Solid	Often oily or unstable in solid state.

Visualization: Spectral Shift Logic



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Figure 2: Logical relationship between the spectral signatures of the target thione and its common structural alternatives.

References

- Thione-Thiol Tautomerism in Pyrimidines

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- Study: "Thione–thiol tautomerism and stability of 2- and 4-mercaptopyridines and 2-mercaptopyrimidines."
- Relevance: Establishes the dominance of the thione form in solid-state and polar solvents, valid
- Source:

- Vibrational Assignment of Pyrimidine Thiones
  - Study: "Vibrational Spectra of Pyrimidine-2-Thione and Pyrimidine-2-Selone."
  - Relevance: Provides the foundational assignment for the C=S stretching mode in the 1100-1200 cm^{-1} region.
  - Source:

- Thienopyrimidine Analogues (Comparative Data)
  - Study: "Synthesis, Characterization and Biological Studies of Some Novel Thieno[2,3-d]pyrimidines."
  - Relevance: Confirms C=S stretch at 1185 cm^{-1} and N-H stretch at 3132 cm^{-1} for fused pyrimidine-thione systems.
  - Source:

- FTIR of Methoxy-Substituted Heterocycles
  - Study: "Molecular Structure and IR Spectrum of 2-Amino-5-(4-Methoxyphenyl)-1,3,4-Oxadiazole."
  - Relevance: Validates the C-O-C asymmetric stretching assignments in the 1200-1260 cm^{-1} region for methoxy-substituted arom
  - Source:

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